

# Technical Guide: 2',3'-Dihydroxyacetophenone (CAS 13494-10-5)

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## Compound of Interest

Compound Name: 2-Cyclopenten-1-one, 3-(acetyloxy)-

Cat. No.: B12283767

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Handling, Safety, and Application in Drug Discovery

## Executive Summary

2',3'-Dihydroxyacetophenone (CAS 13494-10-5), also known as 3-Acetylcatechol, is a critical organic intermediate used primarily in the synthesis of pharmaceuticals, including antiproliferative agents, opioid receptor agonists, and anticoagulants.[1] As a catechol derivative, it possesses specific redox properties and reactivity patterns that necessitate precise handling to prevent oxidation and ensure experimental reproducibility.

This guide provides a comprehensive safety and technical framework for researchers. It moves beyond basic SDS data to offer field-proven protocols for storage, solubilization, and synthesis, ensuring both personnel safety and data integrity in drug development workflows.

## Chemical Identity & Physicochemical Properties[1] [2][3][4][5][6]

Understanding the physical state and solubility profile is the first step in safe experimental design.

Property	Data	Notes for Researchers
Chemical Name	2',3'-Dihydroxyacetophenone	Isomeric with Resacetophenone (2,4-) and Quinacetophenone (2,5-).
CAS Number	13494-10-5	Verify CAS on reagent bottles; isomers have distinct reactivities.
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>3</sub>	
Molecular Weight	152.15 g/mol	Useful for molarity calculations in stock preparation.
Appearance	Yellow needles or crystalline powder	Discoloration (browning) indicates oxidation (quinone formation).
Melting Point	97–98 °C	Sharp melting point indicates high purity.
Solubility	DMSO, Ethanol, Methanol	Moderate water solubility; organic solvents preferred for stock solutions.
pKa	~8.98	Phenolic protons are acidic; deprotonation occurs in basic media.

## Safety Profile & Hazard Analysis (GHS)

While not classified as acutely toxic like some heavy metals, CAS 13494-10-5 presents significant irritant hazards typical of phenolic compounds.

### GHS Classification

- Signal Word:WARNING

- Hazard Statements:
  - H302: Harmful if swallowed.[2]
  - H315: Causes skin irritation.[3][4][5]
  - H319: Causes serious eye irritation.[6][2][3][5]
  - H335: May cause respiratory irritation.[3][4][5]

## Critical Health Risks[9]

- Mucosal Irritation: The compound is a potent respiratory irritant. Inhalation of dust during weighing can cause acute coughing and upper respiratory tract inflammation.
- Ocular Damage: Direct contact with eyes can cause severe irritation.[6][4][5] Crystalline particulates can cause mechanical abrasion in addition to chemical irritation.
- Catechol Sensitivity: Although not strictly classified as a sensitizer in all jurisdictions, catechol derivatives can induce contact dermatitis in susceptible individuals upon repeated exposure.

## Handling & Storage Protocols

The Golden Rule: Treat 2',3'-Dihydroxyacetophenone as an air-sensitive reagent to maintain its utility in synthesis. Phenolic hydroxyl groups at the ortho position (catechol motif) are prone to oxidation.

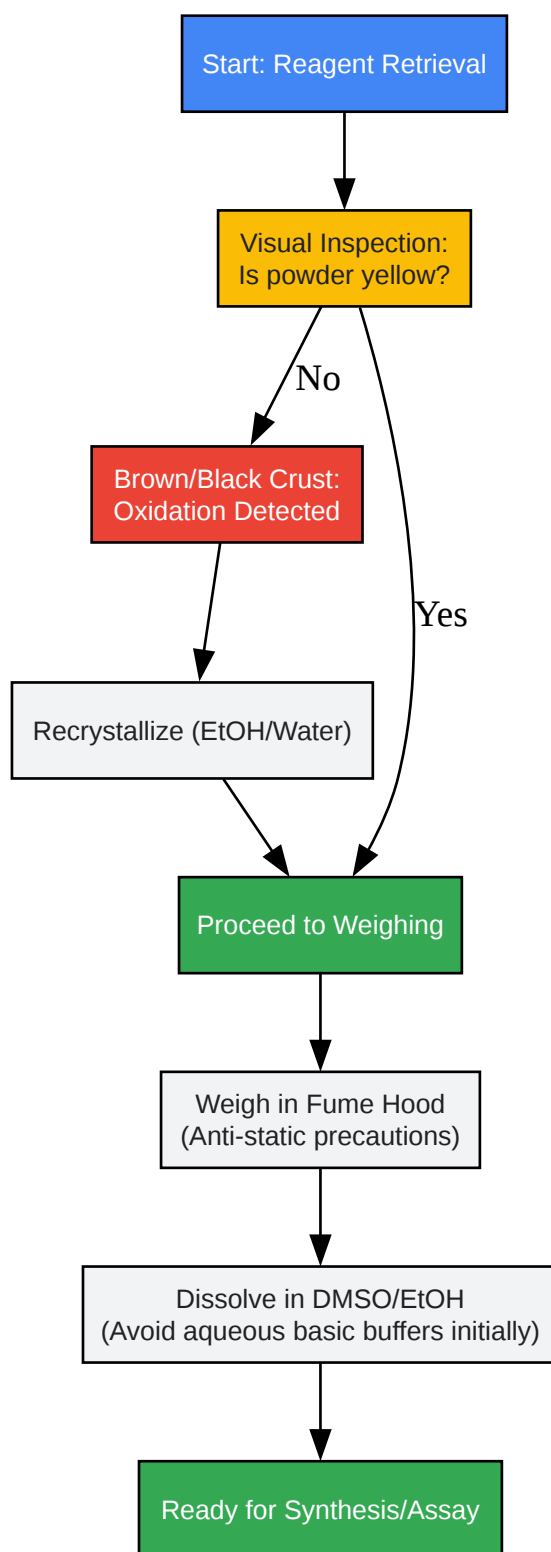
## Storage Hierarchy

- Primary Container: Amber glass vial with a Teflon-lined cap (prevents UV degradation).
- Environment: Store at Room Temperature (15–25°C) in a dry environment.
- Long-Term Preservation: For storage >3 months, purge the headspace with Argon or Nitrogen before sealing. This prevents the formation of oxidation products (quinones) which appear as dark contaminants.

## Experimental Handling Workflow

- Weighing: Always weigh in a certified chemical fume hood. Use an antistatic gun if the powder is static-charged to prevent aerosolization.
- Tools: Use stainless steel or glass spatulas. Avoid iron-based tools if rusting is evident, as catechols chelate iron, turning the product purple/black.

## Visualization: Safe Handling Logic



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Caption: Decision matrix for assessing reagent quality and safe handling steps prior to experimentation.

## Experimental Protocols

### Protocol A: Preparation of 100 mM Stock Solution

Target Concentration: 100 mM in DMSO. Volume: 10 mL.

- Calculate Mass:  
.
- Weighing: Weigh 152.2 mg of CAS 13494-10-5 into a 15 mL amber glass vial.
- Solvent Addition: Add 10 mL of anhydrous DMSO.
- Mixing: Vortex for 30 seconds. The solution should be clear and yellow.
- Storage: Aliquot into 500  $\mu$ L volumes and store at  $-20^{\circ}\text{C}$ . Avoid repeated freeze-thaw cycles to prevent hydrolysis or oxidation.

### Protocol B: Claisen-Schmidt Condensation (Chalcone Synthesis)

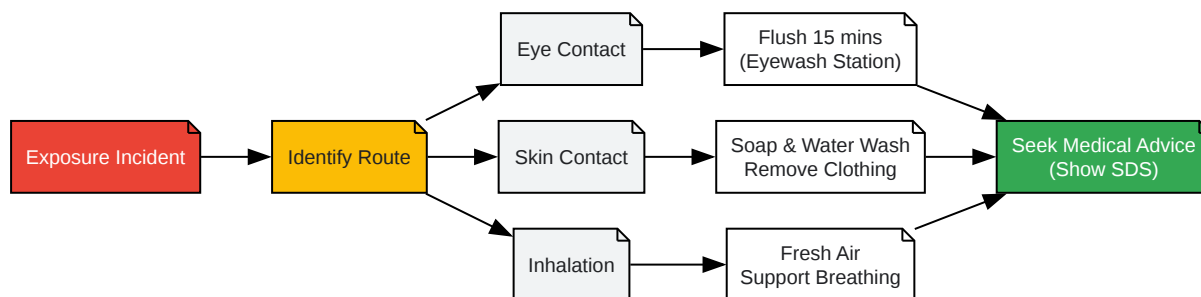
This compound is frequently used to synthesize chalcones (1,3-diaryl-2-propen-1-ones) by condensing with aromatic aldehydes.

- Reagents: Mix 2',3'-Dihydroxyacetophenone (1.0 eq) and substituted benzaldehyde (1.0 eq) in Ethanol.
- Catalyst: Add 40% KOH (aq) dropwise at  $0^{\circ}\text{C}$ .
- Reaction: Stir at room temperature for 12–24 hours. The mixture will darken (deep red/orange) as the chalcone forms.
- Quench: Pour into crushed ice/water and acidify with 1M HCl to pH 2–3.
- Isolation: Filter the precipitate. Recrystallize from Ethanol.[7]

## Emergency Response Procedures

Scenario	Immediate Action	Follow-Up
Eye Contact	Rinse cautiously with water for 15 minutes. Lift eyelids to ensure flushing.	Seek ophthalmological evaluation immediately.[8]
Skin Contact	Wash with copious soap and water.[3][4][8] Remove contaminated clothing.[2][3][5][8]	Monitor for dermatitis or delayed sensitization.
Inhalation	Move to fresh air.[2][3][4] Keep at rest in a position comfortable for breathing.[3]	If wheezing occurs, seek medical attention (suspected respiratory sensitization).
Spill (Solid)	Dampen with water to prevent dust. Sweep up into a chemical waste container.	Ventilate area.[3][4][8] Wash surface with mild detergent.

## Visualization: Emergency Decision Tree



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Caption: Rapid response workflow for exposure to 2',3'-Dihydroxyacetophenone.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 6429110, 2',3'-Dihydroxyacetophenone. Retrieved from [\[Link\]](#)

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